

A Comparative Guide to the Thermal Stability of Formamidinium-Based Perovskites

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Compound of Interest

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The intrinsic thermal stability of the perovskite light-absorbing layer is a critical factor for the long-term operational performance of perovskite solar cells (PSCs). Formamidinium (FA)-based lead halide perovskites have emerged as a promising alternative to their methylammonium (MA) counterparts, primarily due to their superior thermal resilience and more favorable bandgap. This guide provides an objective comparison of the thermal stability of different formamidinium-based perovskite compositions, supported by experimental data and detailed methodologies.

Comparative Thermal Stability Data

The following table summarizes key quantitative data on the thermal stability of various formamidinium-based perovskites compared to the conventional methylammonium lead iodide (MAPbI₃).

Perovskite Composition	Onset Decomposition Temperature (°C)	Key Observations	Reference(s)
$\text{CH}_3\text{NH}_3\text{PbI}_3$ (MAPbI ₃)	~275 - 350	Releases ammonia (NH ₃) and methyl iodide (CH ₃ I) at lower temperatures. Methane (CH ₄) is observed at temperatures above 350°C.	[1]
$\text{HC}(\text{NH}_2)_2\text{PbI}_3$ (FAPbI ₃)	~245 - 285 (s-triazine & NH ₃ release)	Exhibits greater thermal stability than MAPbI ₃ due to stronger interactions between FA ⁺ cations and the PbI ₆ octahedra.[1] Decomposition products include s-triazine ((HCN) ₃) and NH ₃ at lower temperatures, while hydrogen cyanide (HCN) and NH ₃ are dominant above 360°C.[1]	[1]
$\text{HC}(\text{NH}_2)_2\text{PbBr}_3$ (FAPbBr ₃)	> 400	Shows a two-step mass loss, with the organic component loss occurring above 400°C. It has a higher activation energy for thermal degradation compared to FAPbI ₃ .	[2]

FA _{0.85} CS _{0.15} PbI ₃	-	Degradation is significantly accelerated by the simultaneous presence of light and high humidity, leading to phase separation into δ -CsPbI ₃ , δ -FAPbI ₃ , and PbI ₂ . ^[3]
Mixed Cation (MA/FA/GA)	-	Mixed-cation perovskites with Guanidinium (GA ⁺) and Formamidinium (FA ⁺) are more stable than pure MAPbI ₃ . However, GA ⁺ -rich compositions can suffer from segregation of non-perovskite GAPbI ₃ , which can be inhibited by the simultaneous substitution with FA ⁺ . ^[4]
HC(NH ₂) ₂ SnI ₃ (FASnI ₃)	~147 - 277 (420 - 550 K)	Significantly less thermally stable than its lead counterpart, FAPbI ₃ . Decomposition starts at much lower temperatures. ^[5]

Experimental Protocols

The assessment of perovskite thermal stability involves a suite of analytical techniques to probe the material's structural, chemical, and functional integrity under thermal stress.

1. Thermogravimetric Analysis (TGA)

- **Objective:** To determine the temperature at which the material begins to decompose by measuring changes in mass as a function of temperature.
- **Methodology:** A small sample of the perovskite material is placed in a TGA instrument. The sample is heated at a constant rate (e.g., 10 or 20 °C/min) under a controlled atmosphere (typically inert, like nitrogen or argon) to prevent oxidative degradation.^{[2][5]} The mass of the sample is continuously monitored. The onset of mass loss indicates the beginning of thermal decomposition.
- **Coupled Techniques:** TGA is often coupled with Mass Spectrometry (TGA-MS) or Fourier Transform Infrared Spectroscopy (TGA-FTIR) to identify the gaseous products evolved during decomposition.^{[1][2]}

2. Differential Scanning Calorimetry (DSC)

- **Objective:** To identify phase transitions and measure the heat flow associated with thermal events.
- **Methodology:** The perovskite sample and a reference are heated at a constant rate. The difference in heat flow required to maintain both at the same temperature is measured. Endothermic or exothermic peaks can indicate phase transitions or decomposition events.

3. X-Ray Diffraction (XRD)

- **Objective:** To monitor changes in the crystalline structure of the perovskite film upon heating.
- **Methodology:** In-situ temperature-controlled XRD is performed by heating the perovskite sample on a stage within the diffractometer. XRD patterns are collected at various temperature intervals to track changes in crystal structure, such as the appearance of degradation products (e.g., PbI_2) or phase transitions.

4. Device Stability Testing

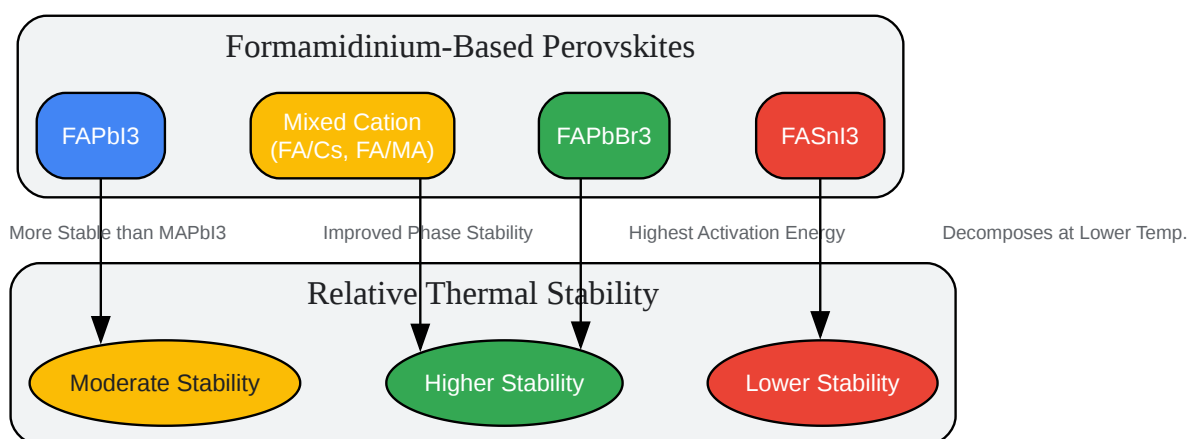
- **Objective:** To evaluate the operational stability of the complete solar cell device under thermal stress.

- Methodology: Perovskite solar cells are subjected to prolonged heating at a specific temperature (e.g., 85°C) in a controlled environment (e.g., inert atmosphere).[6] The photovoltaic performance parameters (PCE, Voc, Jsc, FF) are monitored periodically to assess the degradation over time. Standardized protocols like the International Summit on Organic Photovoltaic Stability (ISOS) provide guidelines for thermal cycling (ISOS-T) and combined light-humidity-thermal cycling (ISOS-LT) tests.[7]

Degradation Pathways and Stability Enhancement

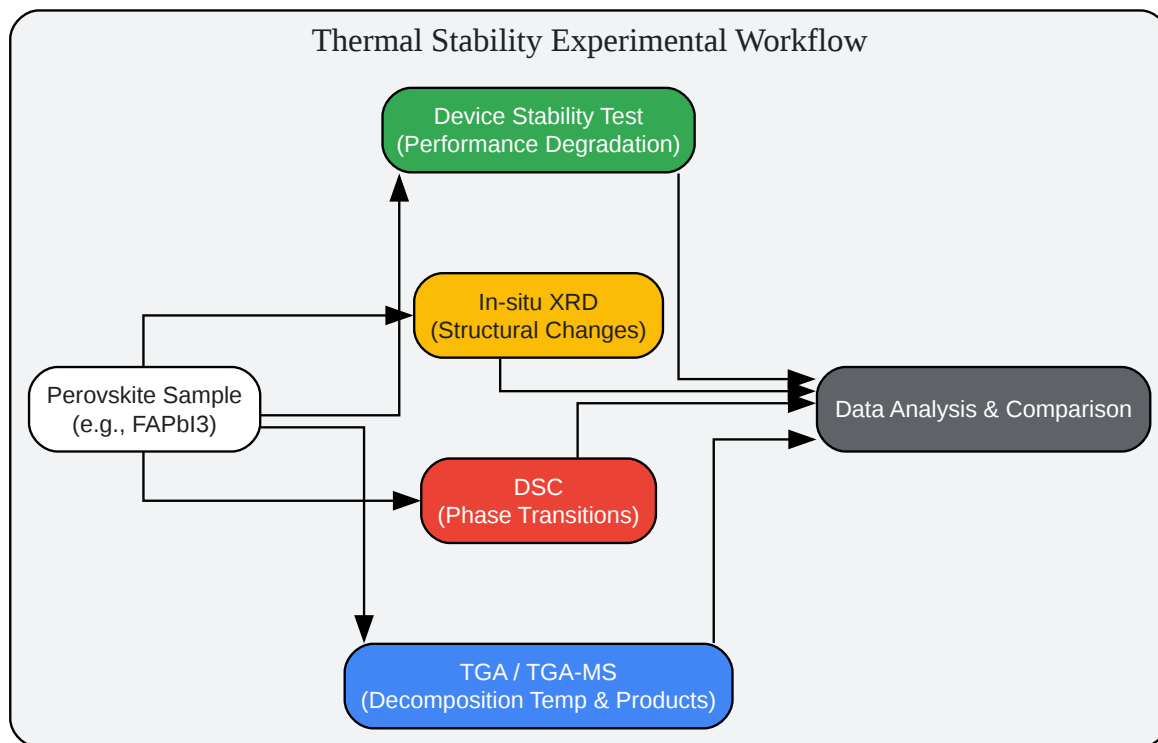
The thermal degradation of formamidinium-based perovskites is a complex process. For FAPbI₃, the decomposition can proceed through the release of volatile products like s-triazine, hydrogen cyanide, and ammonia.[1][2] This is in contrast to MAPbI₃, which primarily decomposes into methylamine and hydroiodic acid, with an irreversible pathway releasing methyl iodide and ammonia.[2] The resilience of the FA⁺ cation to irreversible decomposition at lower temperatures contributes to the enhanced stability of FA-based perovskites.[2]

Strategies to further enhance the thermal stability of formamidinium-based perovskites often involve compositional engineering. Incorporating smaller cations like methylammonium (MA⁺) or inorganic cations like cesium (Cs⁺) can stabilize the desired black perovskite phase of FAPbI₃. [6][8] These mixed-cation perovskites often exhibit improved thermal and structural stability.[4][9]



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Caption: Comparative thermal stability of different formamidinium-based perovskites.



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Caption: Experimental workflow for assessing perovskite thermal stability.

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